

Personal protective equipment for handling 4-Bromo-5-fluoro-2-nitroaniline

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-nitroaniline

Cat. No.: B129579

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Essential Safety and Handling Guide for 4-Bromo-5-fluoro-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **4-Bromo-5-fluoro-2-nitroaniline** (CAS No. 153505-36-3). Given the absence of a specific Safety Data Sheet (SDS) for this compound, this information is synthesized from data on structurally similar aromatic, halogenated, and nitro-containing aniline compounds. It is imperative to handle this chemical with extreme caution due to its potential hazards.

Anticipated Hazards

Based on analogous compounds, **4-Bromo-5-fluoro-2-nitroaniline** is anticipated to present the following risks:

- Acute Toxicity: Harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin and Eye Irritation: Expected to cause skin irritation and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.[\[5\]](#)[\[6\]](#)
- Aquatic Toxicity: Potentially toxic to aquatic life with long-lasting effects.[\[6\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure personnel safety. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes/Face	Safety goggles with side protection or a face shield	Must be worn to protect against splashes and dust. [7]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Gloves should be inspected for integrity before each use and changed frequently. For prolonged contact, double-gloving is recommended. [5] [7]
Lab coat or chemical-resistant coveralls	To prevent skin contact with the substance. [7]	
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Recommended when working outside of a chemical fume hood, if dust is generated, or if irritation is experienced. [7]
Feet	Closed-toe, chemical-resistant shoes	To protect against spills. [5]

Operational and Disposal Plans

Adherence to these procedures is essential for ensuring the safety of all personnel.

Handling and Storage

- Ventilation: Always handle **4-Bromo-5-fluoro-2-nitroaniline** in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[8\]](#)
- Avoid Inhalation, Ingestion, and Contact: Do not breathe dust or vapors.[\[1\]](#) Avoid contact with skin and eyes.[\[1\]](#)[\[8\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

- Container Handling: Keep containers tightly closed when not in use.[1]
- Storage: Store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.[7]

Spill Management

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For solid spills, carefully sweep or scoop up the material to avoid generating dust. [7] For liquid spills, absorb with an inert material (e.g., sand, vermiculite).
- Collect: Place the contained material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Dispose: Dispose of all contaminated materials, including cleaning supplies and PPE, as hazardous waste according to local, state, and federal regulations.

First Aid Measures

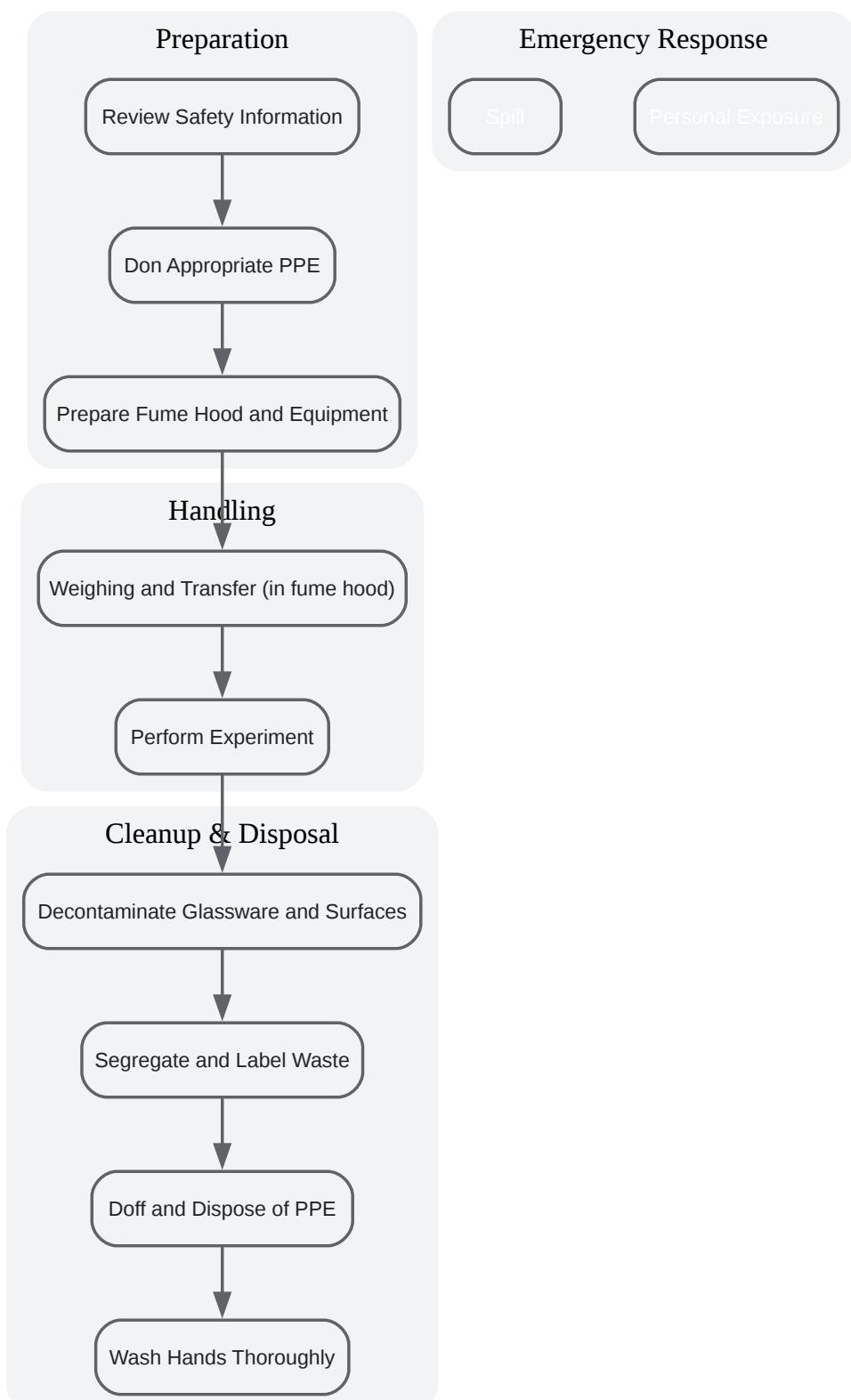
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][3][4]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[3][4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][4]

Disposal

- Chemical Waste: Dispose of **4-Bromo-5-fluoro-2-nitroaniline** and any contaminated materials as hazardous waste. Do not allow it to enter drains or the environment.
- Contaminated PPE: Double-bag all disposable PPE (gloves, etc.) in sealed plastic bags and dispose of as hazardous waste.[\[5\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **4-Bromo-5-fluoro-2-nitroaniline** in a laboratory setting.

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Caption: Workflow for Safe Handling of **4-Bromo-5-fluoro-2-nitroaniline**.

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